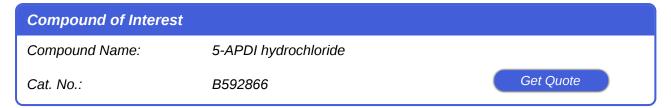


5-APDI hydrochloride synthesis and characterization

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An In-depth Technical Guide to the Synthesis and Characterization of **5-APDI Hydrochloride**

This document provides a comprehensive technical overview for researchers, scientists, and drug development professionals on the synthesis and characterization of 5-(2-Aminopropyl)-2,3-dihydro-1H-indene hydrochloride (**5-APDI hydrochloride**), a rigid analogue of amphetamine used in pharmacological research.

Compound Overview

5-APDI is an indane derivative with an aminopropane group, structurally related to entactogenic amphetamines. It is primarily investigated for its activity as a monoamine reuptake inhibitor.[1] The hydrochloride salt is the common form used in research due to its stability and solubility.

Table 1: Compound Identification



Identifier	Data	Reference
Systematic Name	1-(2,3-dihydro-1H-inden-5- yl)propan-2-amine hydrochloride	[2]
Common Names	5-APDI HCI, IAP, Indanylaminopropane	[1]
CAS Number	152623-95-5	[2]
Molecular Formula	C12H17N • HCl	[3]

| Molecular Weight | 211.7 g/mol |[2] |

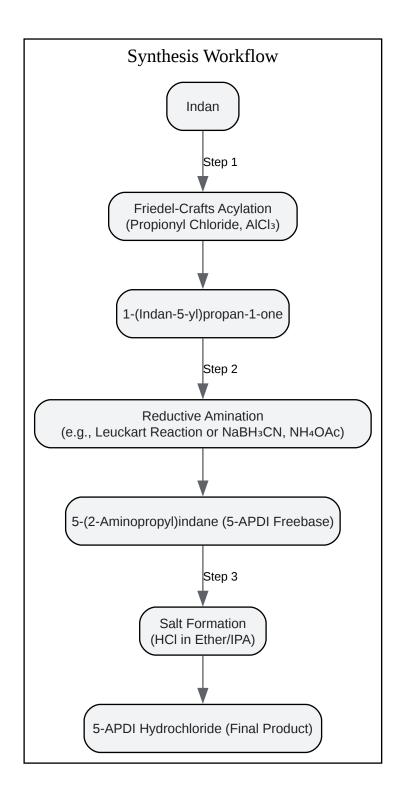
Synthesis of 5-APDI Hydrochloride

The synthesis of 5-APDI typically involves the construction of the aminopropane side chain on a 2,3-dihydro-1H-indene (indan) core. The primary route described in the literature involves a multi-step process starting from indan.

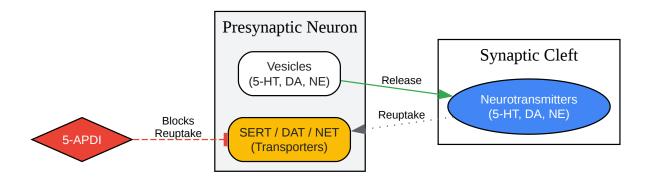
Synthetic Pathway Workflow

The following diagram outlines a plausible synthetic route, adapted from methodologies for similar compounds. It begins with the acylation of indan, followed by a series of reactions to form the propan-2-amine side chain.









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